

# Proper Disposal Procedures for Phenoxy-d5-acetic Acid

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## Compound of Interest

Compound Name: *Phenoxy-d5-acetic Acid*

Cat. No.: *B027105*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Phenoxy-d5-acetic Acid**, ensuring compliance with safety regulations and promoting a secure laboratory environment. The following procedures are based on established best practices for chemical waste management.

## I. Immediate Safety Considerations

Before handling **Phenoxy-d5-acetic Acid**, it is crucial to be familiar with its hazard profile. While specific data for the deuterated form is limited, the safety precautions for Phenoxyacetic acid should be strictly followed. The compound is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.

Personal Protective Equipment (PPE) is mandatory. Always wear:

- Eye Protection: Safety glasses with side-shields or chemical safety goggles.
- Hand Protection: Chemically resistant gloves (e.g., nitrile). Gloves must be inspected prior to use and disposed of properly after.
- Body Protection: A lab coat or a protective suit to prevent skin contact.

## II. Quantitative Data Summary

The following table summarizes key quantitative data for **Phenoxy-d5-acetic Acid** and its non-deuterated counterpart, Phenoxyacetic Acid. This information is critical for safe handling and disposal.

Property	Phenoxy-d5-acetic Acid	Phenoxyacetic Acid
CAS Number	154492-74-7[1][2]	122-59-8[3]
Molecular Formula	C <sub>8</sub> H <sub>3</sub> D <sub>5</sub> O <sub>3</sub> [1]	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub> [3]
Molecular Weight	157.18 g/mol [2][4]	152.15 g/mol [3]
Melting Point	Not available	98-101 °C[5]
Boiling Point	Not available	285 °C (decomposes)[3][5]
Solubility in Water	Not available	Slightly soluble[6]

### III. Step-by-Step Disposal Protocol

The proper disposal of **Phenoxy-d5-acetic Acid** is a critical step in laboratory safety and environmental protection. The following protocol outlines the required procedures.

#### 1. Waste Segregation and Collection:

- Designate a specific, clearly labeled, and sealed container for **Phenoxy-d5-acetic Acid** waste.
- Do not mix with other chemical waste unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and bases.

#### 2. Spill Management:

- In case of a spill, evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE before attempting to clean the spill.
- For solid spills, carefully sweep up the material to avoid dust formation and place it in the designated waste container.
- For solutions, absorb the spill with an inert material (e.g., vermiculite, sand) and collect the absorbed material into the waste container.

- Do not allow the substance to enter drains or sewer systems.

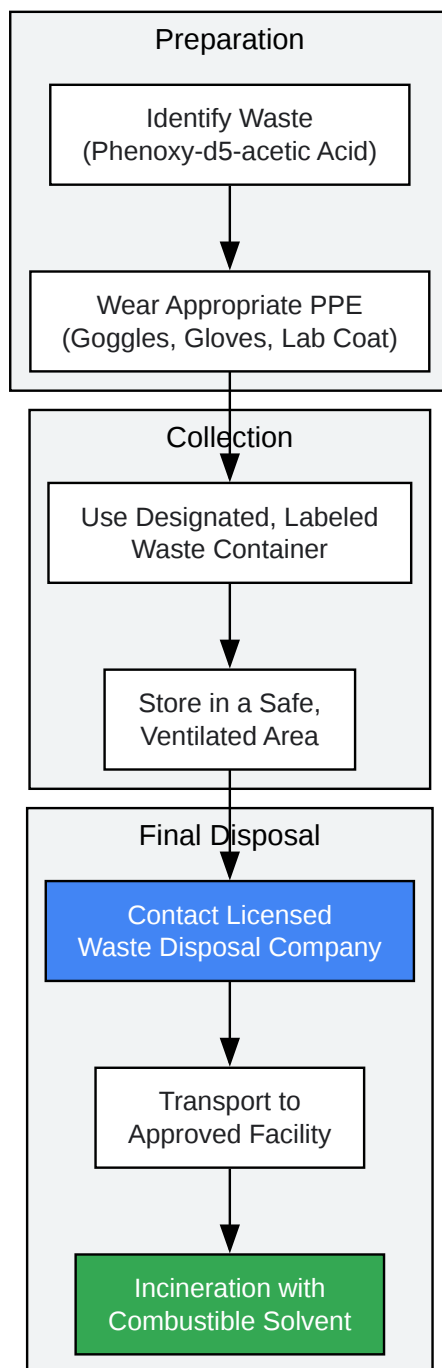
### 3. Final Disposal:

- All disposal procedures must be conducted through a licensed and approved waste disposal company.
- One recommended method for disposal is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.  
[7]
- Alternatively, surplus and non-recyclable solutions can be offered to a licensed disposal company for management.[7]
- Always follow local, state, and federal regulations for hazardous waste disposal.

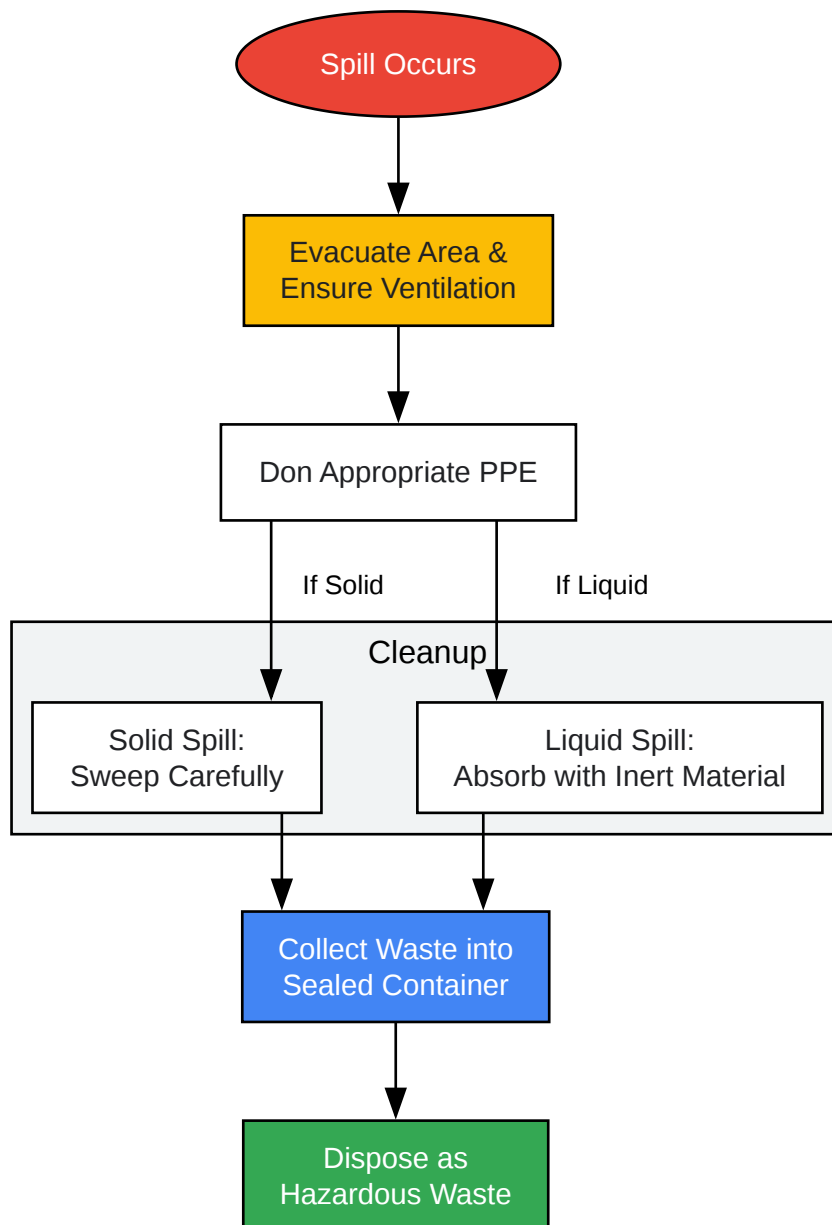
## IV. Experimental Workflow and Logical Relationships

The following diagrams illustrate the decision-making process and workflow for the proper disposal of **Phenoxy-d5-acetic Acid**.

## Phenoxy-d5-acetic Acid Disposal Workflow

[Click to download full resolution via product page](#)Caption: Disposal workflow for **Phenoxy-d5-acetic Acid**.

## Spill Response for Phenoxy-d5-acetic Acid



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Caption: Spill response plan for **Phenoxy-d5-acetic Acid**.

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